

A Technical Guide to the Physical and Chemical Properties of 1-Monolinolein

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Compound of Interest

Compound Name: Monolinolein

Cat. No.: B1671893

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Abstract

1-Monolinolein, a monoglyceride ester of linoleic acid, is a molecule of significant interest in pharmaceutical sciences, cosmetics, and food industries due to its amphiphilic nature and biological relevance. This technical guide provides an in-depth overview of the core physical and chemical properties of **1-Monolinolein**. It includes a comprehensive summary of its quantitative data, detailed experimental protocols for property determination, and visualizations of its metabolic context and analytical workflow. This document is intended to serve as a foundational resource for professionals engaged in research, development, and application of this versatile lipid.

Core Physical and Chemical Properties

1-Monolinolein, also known as glyceryl monolinoleate, is a colorless to pale yellow liquid.^[1] Its properties are dictated by the presence of a hydrophilic glycerol head and a lipophilic linoleic acid tail, which contains two cis double bonds.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **1-Monolinolein**.

Table 1: General and Physical Properties of **1-Monolinolein**

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₈ O ₄	[2]
Molecular Weight	354.52 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid/oil	[3]
Melting Point	14-15 °C	
Boiling Point	485.0 ± 40.0 °C (Predicted)	
Density	0.981 ± 0.06 g/cm ³ (Predicted)	
CAS Number	2277-28-3	

Table 2: Solubility and Stability of 1-Monolinolein

Property	Description	Source(s)
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol. Soluble in other organic solvents like ether and benzene.	
Stability	Sensitive to light and temperature.	

Experimental Protocols

This section details the methodologies for determining the key physical and chemical properties of 1-Monolinolein.

Determination of Solubility

This protocol outlines a qualitative method for assessing the solubility of 1-Monolinolein in various solvents.

Objective: To determine the solubility of 1-**Monolinolein** in polar (water) and non-polar (chloroform, ethanol) solvents.

Materials:

- 1-**Monolinolein** sample
- Test tubes
- Pipettes or droppers
- Distilled water
- Ethanol
- Chloroform
- Vortex mixer

Procedure:

- Label three test tubes: "Water," "Ethanol," and "Chloroform."
- Add 2 mL of the respective solvent to each test tube.
- Add a small, consistent amount (e.g., 50 μ L) of 1-**Monolinolein** to each test tube.
- Vigorously mix each tube using a vortex mixer for 30 seconds.
- Allow the tubes to stand for 5 minutes and observe for phase separation or dissolution.
- Record the observations. A single, clear phase indicates solubility, while two distinct layers or a cloudy suspension indicates insolubility.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point for lipids like 1-**Monolinolein** that are liquid at or near room temperature. The sample would first need to be solidified by cooling.

Objective: To determine the melting point of 1-**Monolinolein**.

Materials:

- 1-**Monolinolein** sample
- Melting point apparatus
- Capillary tubes (one end sealed)
- Cooling bath (e.g., ice-water bath)
- Thermometer

Procedure:

- Cool the 1-**Monolinolein** sample in a cooling bath until it solidifies.
- Introduce a small amount of the solidified sample into a capillary tube.
- Tap the capillary tube gently to pack the sample at the sealed end.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a controlled rate (e.g., 1-2 °C per minute) when approaching the expected melting point.
- The melting point is the temperature at which the last solid particle melts into a clear liquid. Record the temperature range from the beginning to the end of melting.

Analysis by Gas Chromatography (GC)

This protocol provides a general workflow for the analysis of 1-**Monolinolein**, which typically involves derivatization to a more volatile form, such as a fatty acid methyl ester (FAME).

Objective: To analyze the purity and fatty acid profile of a 1-**Monolinolein** sample.

Materials:

- 1-**Monolinolein** sample
- Hexane
- Methanolic HCl or BF₃-methanol (derivatization agent)
- Internal standard (e.g., methyl heptadecanoate)
- Gas chromatograph with a Flame Ionization Detector (GC-FID)
- Appropriate capillary column (e.g., a polar column for FAME analysis)
- Vials and syringes

Procedure:

- Sample Preparation and Derivatization:
 - Accurately weigh a small amount of the 1-**Monolinolein** sample into a reaction vial.
 - Add a known amount of the internal standard.
 - Add the derivatization agent (e.g., methanolic HCl).
 - Heat the vial at a specified temperature (e.g., 60°C) for a set time to facilitate the transesterification of the monoglyceride to its corresponding FAME (methyl linoleate).
 - After cooling, add hexane and water to extract the FAMES into the organic layer.
- GC Analysis:
 - Inject a small volume (e.g., 1 µL) of the hexane layer containing the FAMES into the GC.
 - Run the analysis using a suitable temperature program for the oven to separate the different FAMES.
 - The FID will detect the eluting compounds.
- Data Analysis:

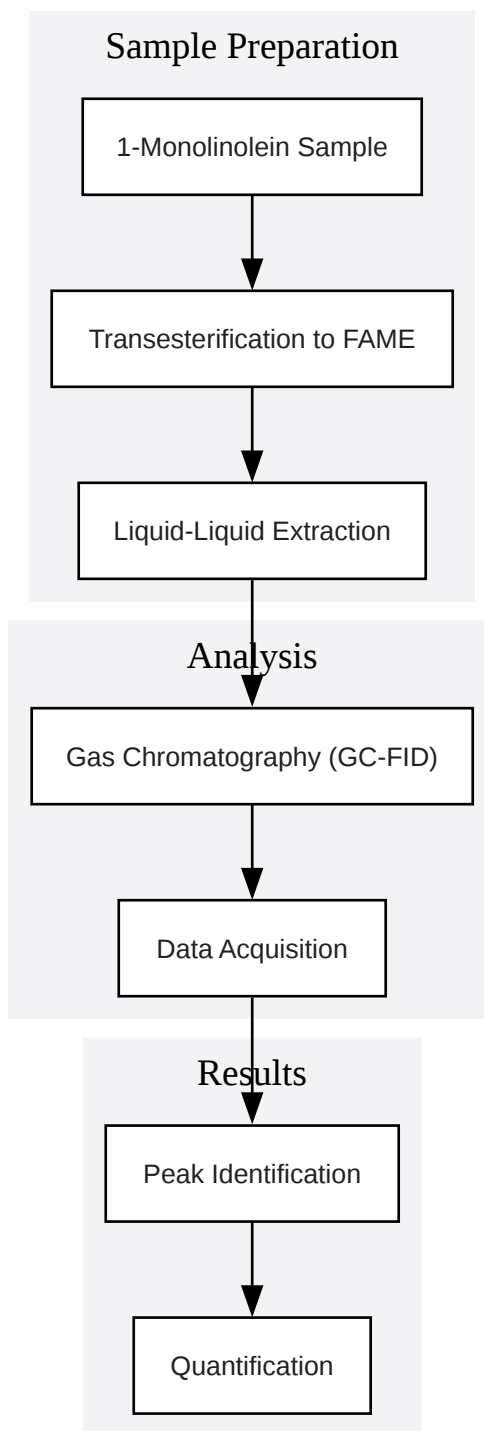
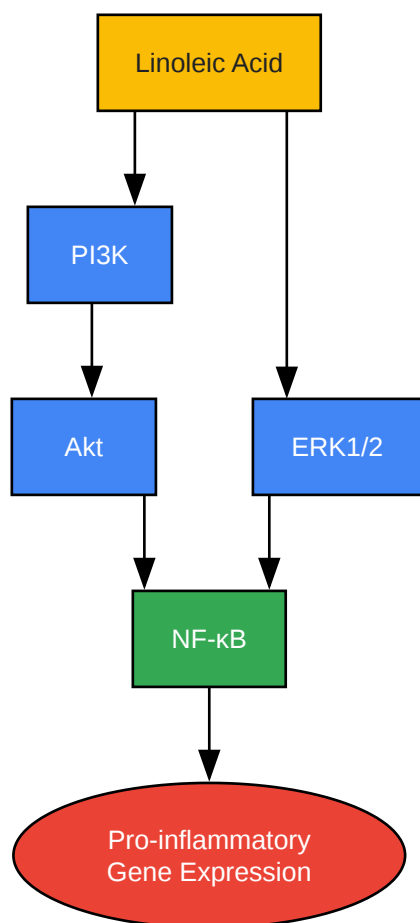
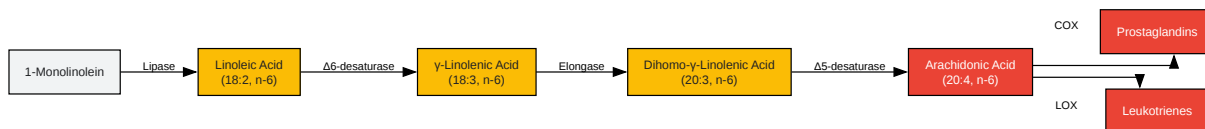
- Identify the peaks based on their retention times compared to known standards.
- Quantify the amount of methyl linoleate relative to the internal standard to determine the purity of the original 1-**Monolinolein** sample.

Signaling Pathways and Experimental Workflows

While 1-**Monolinolein**'s direct role in specific signaling pathways is an area of ongoing research, its metabolic precursor, linoleic acid, is known to be involved in various cellular processes.

Linoleic Acid Metabolism

1-**Monolinolein** is metabolized to release linoleic acid, which can then be converted into other bioactive molecules.



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